

Comprehensive Guide to the Crystal Structure Analysis of 2-Cyclopropoxy-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyclopropoxy-3-fluoropyridine

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Executive Summary

2-Cyclopropoxy-3-fluoropyridine represents a critical scaffold in modern medicinal chemistry, particularly in the development of kinase inhibitors and central nervous system (CNS) agents.

[1][2] The juxtaposition of the electron-withdrawing fluorine atom at the C3 position with the sterically demanding, electron-donating cyclopropyl ether at C2 creates a unique electronic push-pull system.[1][2] This guide provides a rigorous technical roadmap for the crystallization, data collection, and structural refinement of this compound.

Given the propensity of low-molecular-weight fluorinated pyridine ethers to exist as oils or low-melting solids, this guide prioritizes in situ cryocrystallography and salt-formation strategies to ensure successful structural elucidation.[1][2]

Chemical Context & Synthesis Prerequisites

Before attempting crystallization, the chemical integrity of the sample must be absolute. The presence of regioisomers (e.g., 3-cyclopropoxy-2-fluoropyridine) can inhibit lattice formation.[1][2]

- Target Compound: **2-Cyclopropoxy-3-fluoropyridine**[1][2]

- Key Structural Features:
 - Pyridine Nitrogen: A hydrogen-bond acceptor, modulated by the inductive effect of 3-F.[1][2]
 - Cyclopropyl Ether: Introduces significant steric bulk and conformational rigidity compared to isopropyl analogs.[1][2]
 - 3-Fluoro Substituent: Induces polarity and enables weak C-H[1][2]...F intermolecular interactions.[1][2][3][4]

Synthesis Pathway for High-Purity Sample

To obtain crystallization-grade material, the nucleophilic aromatic substitution () of 2,3-difluoropyridine is the preferred route.[1][2] [1][2]

Critical Quality Attribute (CQA): The sample must be

pure by HPLC. Traces of unreacted cyclopropanol act as anti-solvents or plasticizers, preventing crystallization.

Crystallization Protocols

As a Senior Application Scientist, I recommend a dual-track approach. Track A addresses the likely scenario where the compound is an oil or low-melting solid.[1][2] Track B is for standard solid-state growth.[1][2]

Track A: In Situ Cryocrystallography (OHCD Method)

For samples that are liquid at room temperature.[2]

- Capillary Loading: Draw the neat liquid into a 0.3 mm Lindemann glass capillary.
- Mounting: Mount the capillary on the goniometer head of the diffractometer.
- Zone Melting (OHCD):
 - Flash cool the sample to 100 K to form a polycrystalline glass.[2]

- Use the Optical Heating and Crystallization Device (OHCD) (usually a CO₂ laser) to create a molten zone.^[2]
- Translate the zone along the capillary at 2–5 μm/s.^[2]
- Outcome: A single crystal grows at the liquid-solid interface.^{[1][2]}

Track B: Co-Crystallization & Salt Formation

For stabilizing the lattice via strong ionic interactions.

Due to the basicity of the pyridine nitrogen, forming a crystalline salt is often easier than crystallizing the neutral free base.

Acid Counter-ion	Solvent System	Expected Interaction	Success Probability
Picric Acid	Ethanol/Acetone	-stacking + Proton transfer	High
Oxalic Acid	Methanol	H-bond network (N ^[1] ^[2] ...HOOC)	Medium
Fumaric Acid	Isopropanol	1:2 Host-Guest packing	Medium
HCl (Anhydrous)	Diethyl Ether	Ionic packing (bridge)	High (Hygroscopic)

Data Collection & Refinement Strategy

Experimental Setup

- Radiation Source: Mo-K

(

Å) is preferred over Cu-K

to minimize absorption, though Cu is acceptable for this light-atom structure.^{[1][2]}

- Temperature: 100 K (Nitrogen cryostream). Crucial: Low temperature reduces the thermal motion of the cyclopropyl ring, which often exhibits high disorder at room temperature.
- Resolution: Collect data to at least

Å (

for Mo) to resolve the C-F bond density accurately.

Refinement Workflow (SHELX/OLEX2)^[2]

- Space Group Determination: Expect monoclinic () or triclinic () systems, common for planar heterocycles.
- Disorder Handling:
 - Cyclopropyl Ring: If the ring shows elongated thermal ellipsoids, model as a 2-position disorder using the PART and EADP commands in SHELXL.^{[1][2]}
 - Fluorine: Verify the absence of F/H disorder. The F atom should have a approx.^[2] 1.2x that of the attached carbon.^[2]
- Hydrogen Placement:
 - Aromatic H: Riding model (AFIX 43).^{[1][2]}
 - Cyclopropyl H: Riding model (AFIX 137 for methine, AFIX 23 for methylene).^[2]

Structural Analysis & Interpretation

Conformation and The Anomeric Effect

The critical structural question is the orientation of the cyclopropyl group relative to the pyridine ring.

- Expectation: The bond angle will likely be expanded ().^{[1][2]}
- Torsion Angle: The cyclopropyl ring typically adopts a syn-periplanar or anti-periplanar conformation relative to the C3-F bond to minimize dipole repulsion.^{[1][2]}
- Analysis Step: Measure the (N1-C2-O-C_cyclo) torsion angle.^{[1][2]} A value near or indicates conjugation of the oxygen lone pair with the pyridine -system.^{[1][2]}

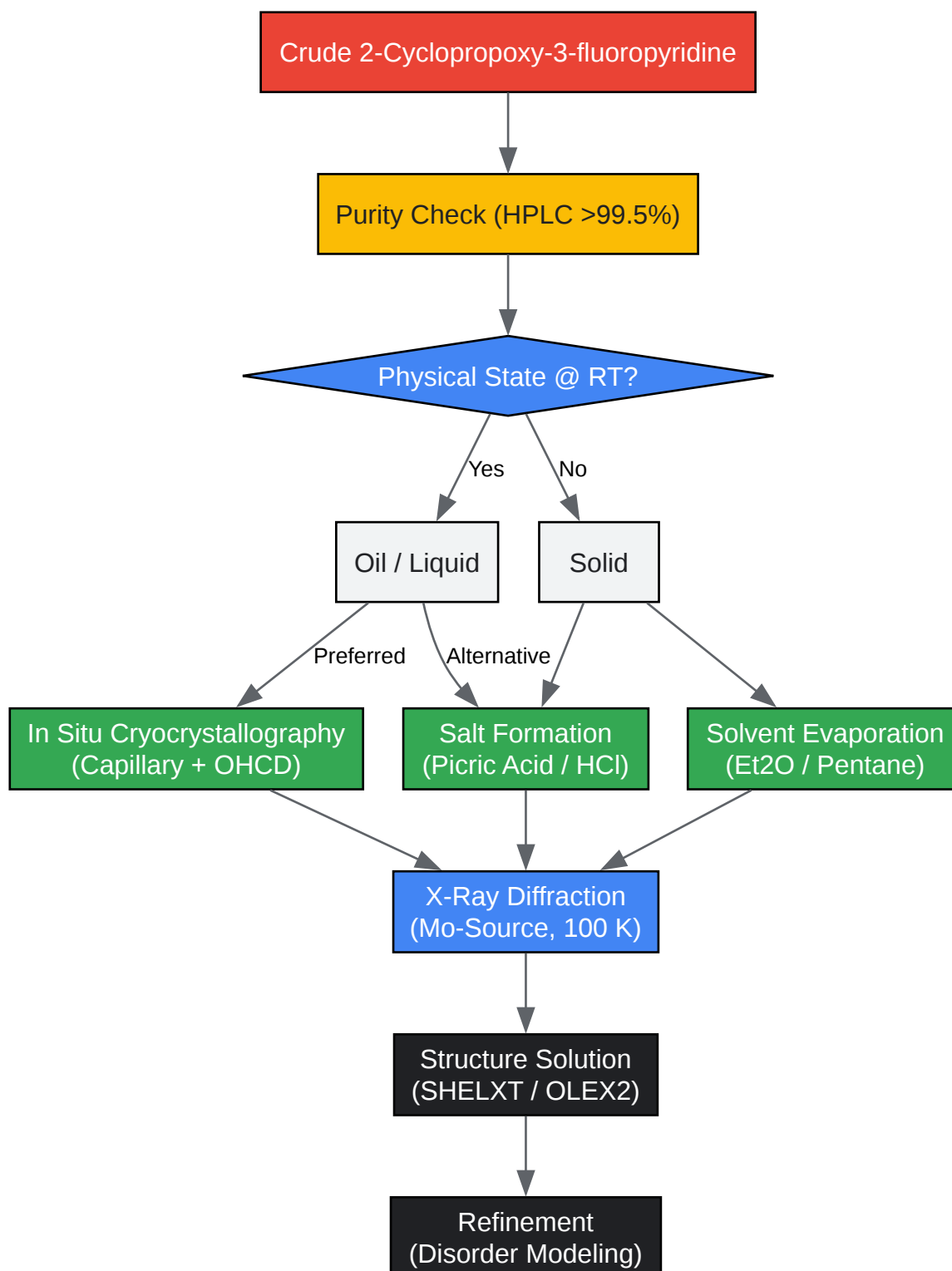
Intermolecular Interactions

Use Hirshfeld Surface Analysis (e.g., CrystalExplorer) to quantify these contacts.^[2]

- C-H...F Interactions: Look for short contacts (Å) between the fluorine and adjacent aromatic protons.^[2] These weak hydrogen bonds often direct the lattice packing.^{[1][2]}
- -
Stacking: Inverted sandwich or displaced parallel stacking is common between pyridine rings.^{[1][2]}
- Halogen Bonding: If a co-crystal with a halogen bond donor (e.g., diiodotetrafluorobenzene) is used, look for interactions.

Visualization of Workflows

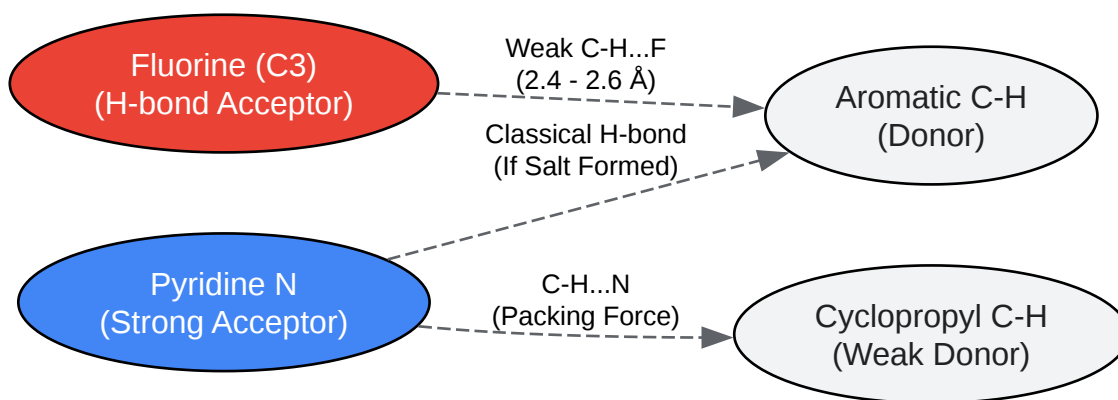
Diagram 1: Crystallization & Structure Solution Workflow



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Caption: Decision tree for selecting the optimal crystallization strategy based on the physical state of the fluorinated pyridine derivative.

Diagram 2: Expected Molecular Interactions[1][2]



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Caption: Schematic of potential intermolecular forces stabilizing the crystal lattice, highlighting the role of Fluorine and Nitrogen.[1][2]

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